

# Generating Catalytic Mutants of ChaC2 for Functional Research

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## Compound of Interest

Compound Name: **ChaC2**

Cat. No.: **B1577521**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides detailed application notes and experimental protocols for the generation and characterization of catalytic mutants of the human **ChaC2** protein. **ChaC2** is a cytosolic enzyme that plays a role in glutathione (GSH) metabolism by catalyzing its degradation into 5-oxo-L-proline and cysteinylglycine.<sup>[1][2][3]</sup> Dysregulation of **ChaC2** activity has been implicated in various cancers, making it a potential therapeutic target.<sup>[4][5]</sup> Understanding the catalytic mechanism of **ChaC2** is crucial for the development of targeted inhibitors. This guide outlines the procedures for creating catalytically inactive **ChaC2** mutants through site-directed mutagenesis of key active site residues, expressing and purifying the mutant proteins, and characterizing their enzymatic activity.

## Introduction to ChaC2 and its Catalytic Mechanism

**ChaC2** belongs to the ChaC family of  $\gamma$ -glutamylcyclotransferases.<sup>[6]</sup> While its homolog, ChaC1, is an inducible enzyme, **ChaC2** is constitutively expressed and is thought to be involved in the basal turnover of cytosolic glutathione.<sup>[6][7]</sup> Structural and biochemical studies have identified two glutamic acid residues, Glu74 and Glu83, as crucial for the catalytic activity of human **ChaC2**.<sup>[1][2]</sup> These residues are located in the active site of the enzyme and are involved in substrate binding and catalysis.<sup>[1][2]</sup> Mutation of these residues to glutamine (E74Q

and E83Q) has been shown to significantly reduce the enzyme's ability to degrade glutathione.

[\[1\]](#)

The catalytic reaction of **ChaC2** on glutathione is as follows:

Glutathione → 5-oxo-L-proline + L-cysteinylglycine[\[3\]](#)[\[8\]](#)

## Data Presentation: Kinetic Parameters of Wild-Type and Mutant **ChaC2**

The following table summarizes the kinetic parameters for human ChaC1, and wild-type and mutant human **ChaC2**, providing a clear comparison of their catalytic efficiencies.

| Enzyme                                | Substrate   | Km (mM)   | kcat (min-1)          | Catalytic Efficiency (kcat/Km) (mM-1min-1) | Reference |
|---------------------------------------|-------------|-----------|-----------------------|--|-----------|
| Human ChaC1                           | Glutathione | 2.2 ± 0.4 | 225.2 ± 15            | 102.4                                      | [4][6]    |
| Human ChaC2 (Wild-Type)               | Glutathione | 3.7 ± 0.4 | 15.9 ± 1.0            | 4.3  | [4][6]    |
| Human ChaC2 (E74Q Mutant)             | Glutathione | N/A       | Significantly Reduced | N/A  | [1]       |
| Human ChaC2 (E83Q Mutant)             | Glutathione | N/A       | Significantly Reduced | N/A  | [1]       |
| Human ChaC2 (E74Q/E83Q Double Mutant) | Glutathione | N/A       | Significantly Reduced | N/A  | [1]       |

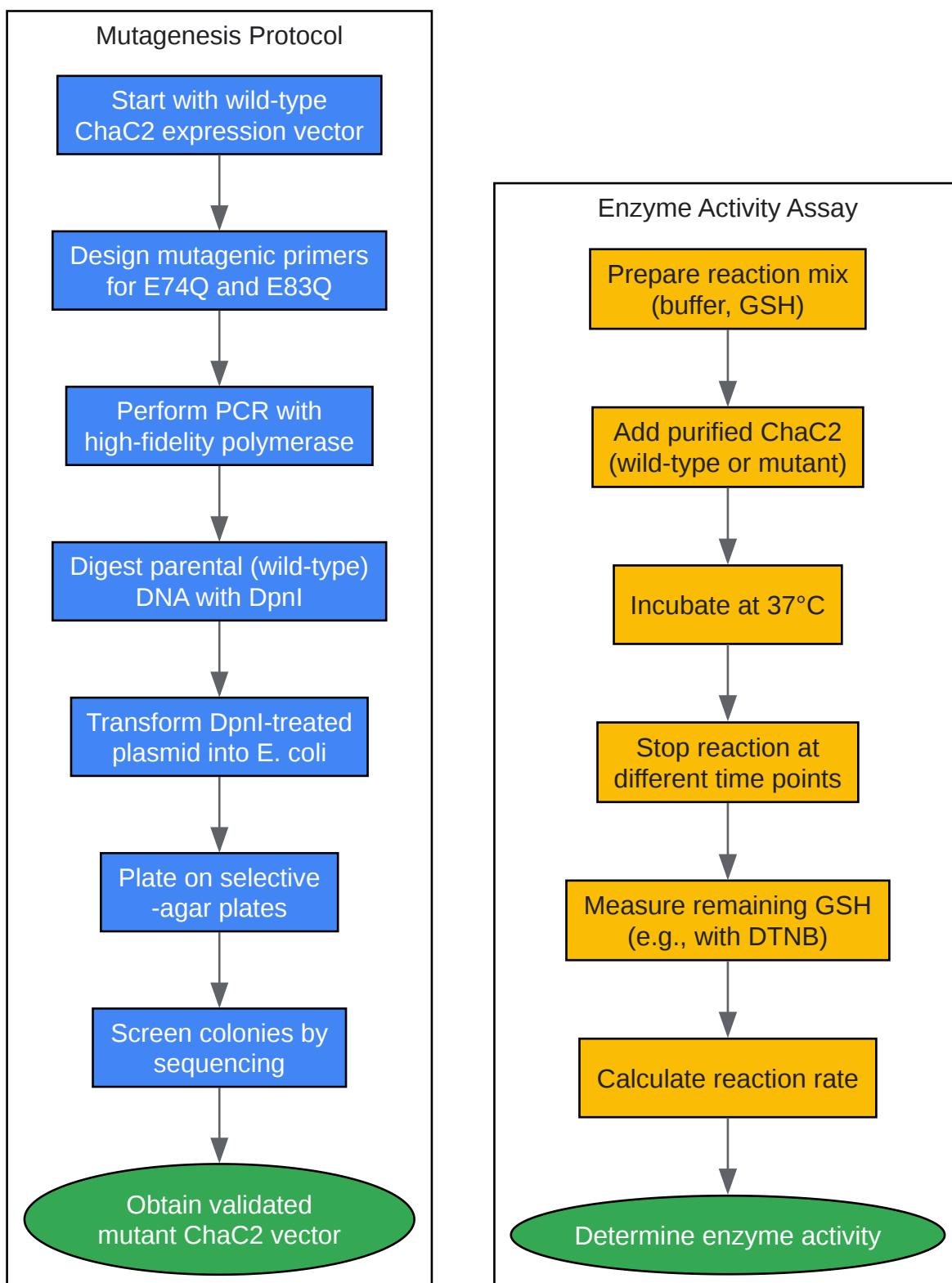
N/A: Data not available in the cited literature. The studies demonstrated a significant reduction in activity but did not report specific kinetic constants for the mutants.

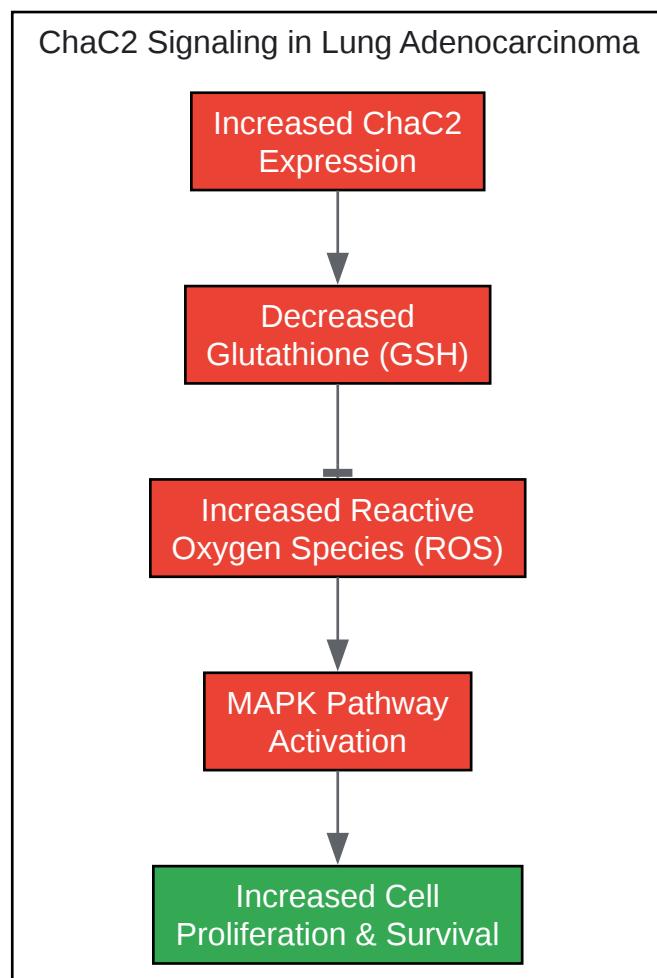
## Experimental Protocols

### Generation of ChaC2 Catalytic Mutants by Site-Directed Mutagenesis

This protocol describes the generation of E74Q and E83Q single and double mutants of human **ChaC2** using a polymerase chain reaction (PCR)-based site-directed mutagenesis method.

Workflow for Site-Directed Mutagenesis of **ChaC2**:





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